

initial discovery and history of syngenite

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Syngenite	
Cat. No.:	B078856	Get Quote

Initial Discovery and Historical Context

Syngenite was first identified and described in 1872 by V. R. Zepharovich.[1] The discovery was made from an occurrence of druses on halite in the Kalusa Salt deposit, located in what is now the Ivano-Frankivsk Oblast of Ukraine.[1][2][3][4] The name "**syngenite**" is derived from the Greek word συγγενής (syngenēs), meaning "related," a name chosen due to its chemical similarity to the mineral polyhalite.[1][2][3][4] The initial German name for the mineral was "Syngenit."[5]

The type locality, the Kalush salt deposit, is a significant site for evaporite minerals, which form from the evaporation of saline water.[4][6] **Syngenite** is an uncommon diagenetic component of these marine salt deposits.[4][6] Beyond its type locality, **syngenite** has been identified in a variety of geological environments, including as a volcanic sublimate, a product of pneumatolytic reactions, a vein filling in geothermal fields, and in caves, where it can be derived from bat guano.[2][6][7]

Historically, the study of **syngenite** has been relevant to understanding the geochemistry of evaporite deposits. More recently, its presence has been noted in contexts as diverse as a potential substrate for organic yellow lake pigments in 13th-century paintings and as an undesirable component in hardened cement.[7][8]

Physicochemical Properties

Syngenite is a hydrous potassium calcium sulfate with the chemical formula $K_2Ca(SO_4)_2 \cdot H_2O$. [1][2][3] It belongs to the monoclinic crystal system.[1][2] A summary of its key quantitative



properties is presented in Table 1.

Property	Value
Chemical Formula	K ₂ Ca(SO ₄) ₂ ·H ₂ O
Crystal System	Monoclinic
Space Group	P21/m
Unit Cell Parameters	a = 9.77 Å, b = 7.14 Å, c = 6.25 Å; β = 104.01°
Mohs Hardness	2.5
Specific Gravity	2.579–2.603 g/cm ³
Refractive Index	$n\alpha = 1.501$, $n\beta = 1.517$, $n\gamma = 1.518$
Birefringence	δ = 0.017
Luster	Vitreous
Color	Colorless, milky white to faintly yellow
Streak	White
Data compiled from multiple sources.[1][2][6][9]	

Modern Experimental Protocols for Syngenite Analysis

While the specific experimental protocols from Zepharovich's 1872 discovery are not detailed in available literature, modern analysis of **syngenite** employs a range of advanced techniques. Below are representative methodologies for key experiments used to characterize this mineral.

Single-Crystal X-ray Diffraction (SCXRD)

This technique is used to determine the precise crystal structure of **syngenite**.

Methodology:



- A small, single crystal of syngenite (e.g., 0.05 × 0.05 × 0.03 mm³) is selected under an optical microscope.[7]
- The crystal is mounted on a goniometer head.
- The mounted crystal is placed in an X-ray diffractometer.
- A beam of monochromatic X-rays is directed at the crystal.
- As the crystal is rotated, the diffraction pattern of the X-rays is recorded by a detector.
- The collected data are processed to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice.[7]

Raman Spectroscopy

Raman spectroscopy is utilized to investigate the vibrational modes of the sulfate and water molecules within the **syngenite** structure.

Methodology:

- A syngenite sample is placed on a microscope slide.
- A laser beam of a specific wavelength is focused on the sample.
- The scattered light is collected and passed through a spectrometer.
- The resulting spectrum shows shifts in wavelength corresponding to the vibrational frequencies of the molecular bonds in the sample.[7]
- These spectral bands are then assigned to specific vibrational modes of the SO₄²⁻ tetrahedra and H₂O molecules.[7]

Artificial Synthesis of Syngenite

Syngenite can be synthesized in the laboratory for experimental purposes.

Methodology 1: Aqueous Solution Method



- Prepare an aqueous solution of potassium sulfate (K2SO4).[8]
- Add gypsum (CaSO₄·2H₂O) to the potassium sulfate solution at room temperature with constant stirring.[8]
- Allow the reaction to proceed for several hours, during which a suspension will form.[8]
- Filter the suspension under a vacuum.
- Dry the resulting solid in an oven to obtain syngenite crystals.[8]

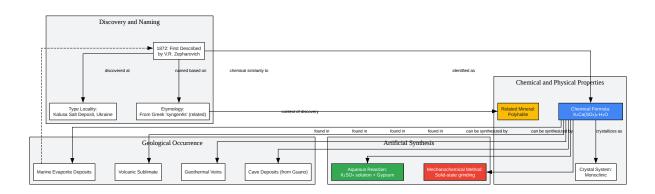
Methodology 2: Mechanochemical Synthesis

- Combine stoichiometric amounts of gypsum and potassium sulfate in a high-energy ball mill.
 [10]
- Set the ball-to-powder ratio (e.g., 10:1) and milling speed (e.g., 300 rpm).[10]
- Conduct the milling for a specified duration (e.g., 5 to 60 minutes) at a controlled temperature.[10]
- The mechanical action induces a solid-state reaction, forming phase-pure **syngenite** without the need for a solvent.[10]

Visualizing the History and Relationships of Syngenite

The following diagram illustrates the timeline of the discovery of **syngenite** and its relationship to other key concepts and minerals.





Click to download full resolution via product page

Caption: A flowchart illustrating the discovery timeline, etymology, properties, and occurrences of **syngenite**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mindat.org [mindat.org]
- 2. Syngenite Wikipedia [en.wikipedia.org]



- 3. Syngenite (Syngenite) Rock Identifier [rockidentifier.com]
- 4. Syngenite Mineral Data [webmineral.com]
- 5. syngenite, n. meanings, etymology and more | Oxford English Dictionary [oed.com]
- 6. handbookofmineralogy.org [handbookofmineralogy.org]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. merriam-webster.com [merriam-webster.com]
- 10. d-nb.info [d-nb.info]
- To cite this document: BenchChem. [initial discovery and history of syngenite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078856#initial-discovery-and-history-of-syngenite]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com